

2,6-Dihydroxynicotinonitrile alternative names and structure

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Compound of Interest

Compound Name: 2,6-Dihydroxy-3-cyanopyridine

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An In-depth Technical Guide to 2,6-Dihydroxynicotinonitrile

This technical guide provides a comprehensive overview of 2,6-Dihydroxynicotinonitrile, including its alternative names, chemical structure, relevant quantitative data, a detailed experimental protocol for its synthesis, and a visualization of its potential role in signaling pathways. This document is intended for researchers, scientists, and professionals in the field of drug development.

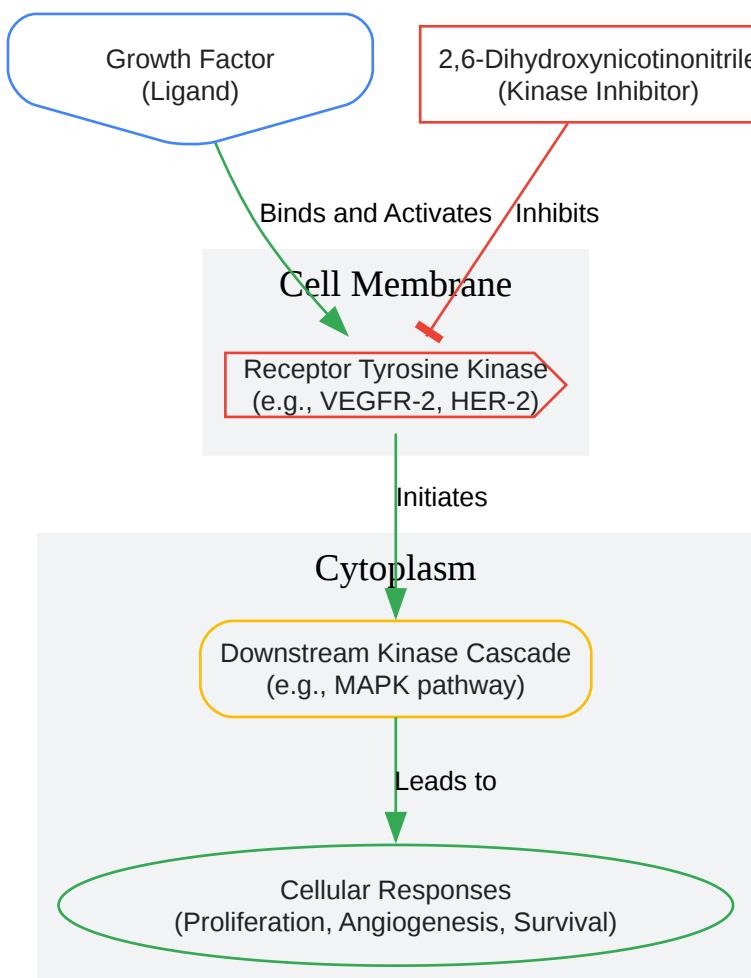
Alternative Names and Identification

2,6-Dihydroxynicotinonitrile is known by several alternative names in scientific literature and chemical databases. A consolidated list of these synonyms is provided below for easy reference and cross-verification.

Type	Name
Systematic Name	2-hydroxy-6-oxo-1H-pyridine-3-carbonitrile
Common Name	2,6-Dihydroxynicotinonitrile
Synonym	2,6-dihydroxy-3-cyanopyridine[1][2][3][4][5]
Synonym	2,6-Dihydroxypyridine-3-carbonitrile[1][3]
Synonym	3-Cyano-2,6-dihydroxypyridine[1][2][3][4]
Synonym	1,2,5,6-Tetrahydro-2,6-dioxo-3-pyridinecarbonitrile[1][3]
Synonym	1,2-Dihydro-6-hydroxy-2-oxo-3-pyridinecarbonitrile[1][3]
Synonym	2-Hydroxy-6-oxo-1,6-dihydropyridine-3-carbonitrile[1][3]
Synonym	3-Cyano-6-hydroxy-2(1H)-pyridinone[3]
CAS Number	35441-10-2[3][4]
Molecular Formula	C ₆ H ₄ N ₂ O ₂ [1][4]
Molecular Weight	136.11 g/mol [1][4]

Chemical Structure

The chemical structure of 2,6-Dihydroxynicotinonitrile is depicted below. The molecule consists of a dihydroxypyridine ring with a nitrile group substituted at the 3-position.



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